

The Impact of Diethylammonium Bromide on Perovskite Photoluminescence: A Comparative Guide

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Compound of Interest

Compound Name: Diethylammonium bromide

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The incorporation of various organic cations into metal halide perovskites has emerged as an important strategy for tuning their optoelectronic properties and enhancing their stability. Among these, **diethylammonium bromide** (DEABr) has garnered attention for its role in forming 2D/3D hybrid perovskite structures, which can significantly influence the material's photoluminescence (PL) characteristics. This guide provides a comparative analysis of the photoluminescence spectroscopy of perovskites incorporating DEABr, contrasted with conventional perovskite formulations.

Data Presentation: A Comparative Look at Photoluminescence Properties

The introduction of DEABr into perovskite films, typically through a post-treatment of a 3D perovskite like methylammonium lead iodide (MAPbI_3), leads to the formation of a 2D capping layer of $(\text{DEA})_2\text{PbI}_4$ on top of the 3D perovskite. This hybrid structure exhibits notable changes in its photoluminescence properties compared to the pristine 3D perovskite.

Photoluminescence Metric	Pristine MAPbI ₃ Perovskite	DEABr-Treated MAPbI ₃ (2D/3D Hybrid)	Other Organic Cation Additives (General Trends)
PL Peak Position	Centered around 780 nm	Often shows a slight blue shift in the main 3D peak and may exhibit additional peaks at shorter wavelengths corresponding to the 2D phase.	Can cause blue or red shifts depending on the cation's size and its effect on the perovskite lattice.[1]
PL Intensity	Baseline intensity	Significantly enhanced	Generally leads to an increase in PL intensity through defect passivation.
Photoluminescence Quantum Yield (PLQY)	Variable, often moderate	Increased due to passivation of surface defects and improved charge carrier confinement. Can exceed 30% with ligand passivation.[2][3]	Can be significantly enhanced, with some quasi-2D perovskites reaching over 80%.[3][4]
Charge Carrier Lifetime (τ)	Typically in the range of tens to hundreds of nanoseconds	Prolonged, often by an order of magnitude or more, indicating reduced non-radiative recombination.[2][5]	Bromine doping, for instance, has been shown to increase charge carrier lifetimes by a factor of ~2.75.[6][7]

Experimental Protocols

Synthesis of DEABr-Treated 2D/3D Hybrid Perovskite Films

A typical method for preparing DEABr-treated perovskite films involves a two-step process:

- **Fabrication of the 3D Perovskite Film:** A pristine 3D perovskite film, such as MAPbI₃, is first deposited on a substrate using a solution-based method like spin-coating. For instance, a precursor solution of PbI₂ and methylammonium iodide (MAI) in a solvent like DMF:DMSO is spin-coated and then annealed.
- **DEABr Post-Treatment:** A solution of **diethylammonium bromide** in a solvent like isopropanol is then spin-coated onto the prepared 3D perovskite film. This is followed by a low-temperature annealing step to facilitate the in-situ formation of the 2D (DEA)₂PbI₄ capping layer.

Photoluminescence Spectroscopy Measurements

Steady-State Photoluminescence (PL) Spectroscopy:

- **Excitation Source:** A continuous-wave (CW) laser (e.g., 405 nm or 532 nm) is commonly used.^[8] A xenon arc lamp with a monochromator can also be employed for wavelength-dependent measurements.^[9]
- **Detection System:** The emitted light is collected and focused into a spectrometer equipped with a CCD detector. For quantitative measurements of PLQY, an integrating sphere is used to capture all emitted photons.^{[2][9]}
- **Procedure:** The sample is placed in the measurement chamber, and the excitation source is directed onto the film. The emitted photoluminescence is collected by the detector and plotted as intensity versus wavelength.

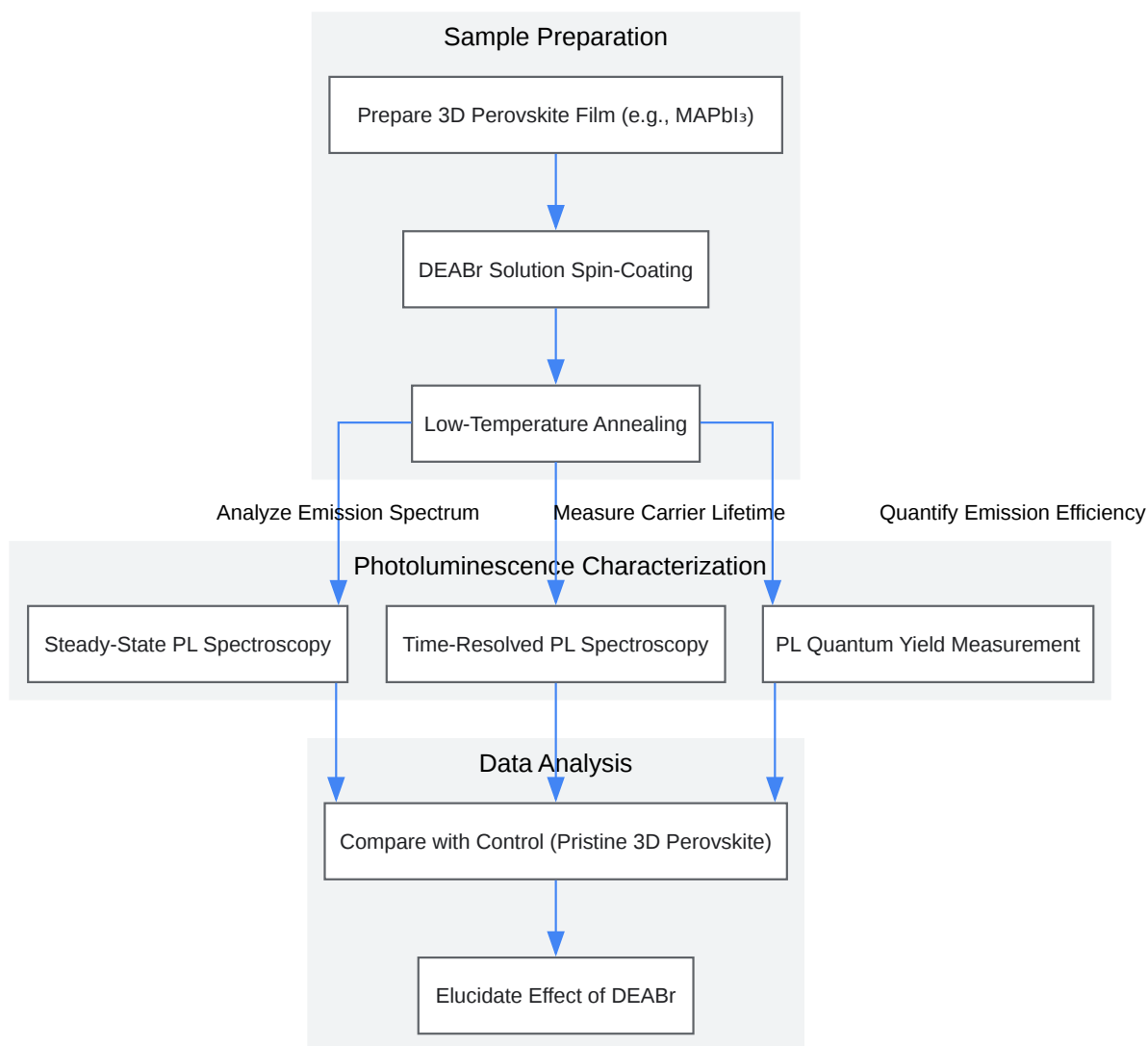
Time-Resolved Photoluminescence (TRPL) Spectroscopy:

- **Excitation Source:** A pulsed laser with a high repetition rate and short pulse duration (e.g., picosecond or femtosecond laser) is used to excite the sample.
- **Detection System:** A time-correlated single-photon counting (TCSPC) system or a streak camera is used to measure the decay of the photoluminescence intensity over time.

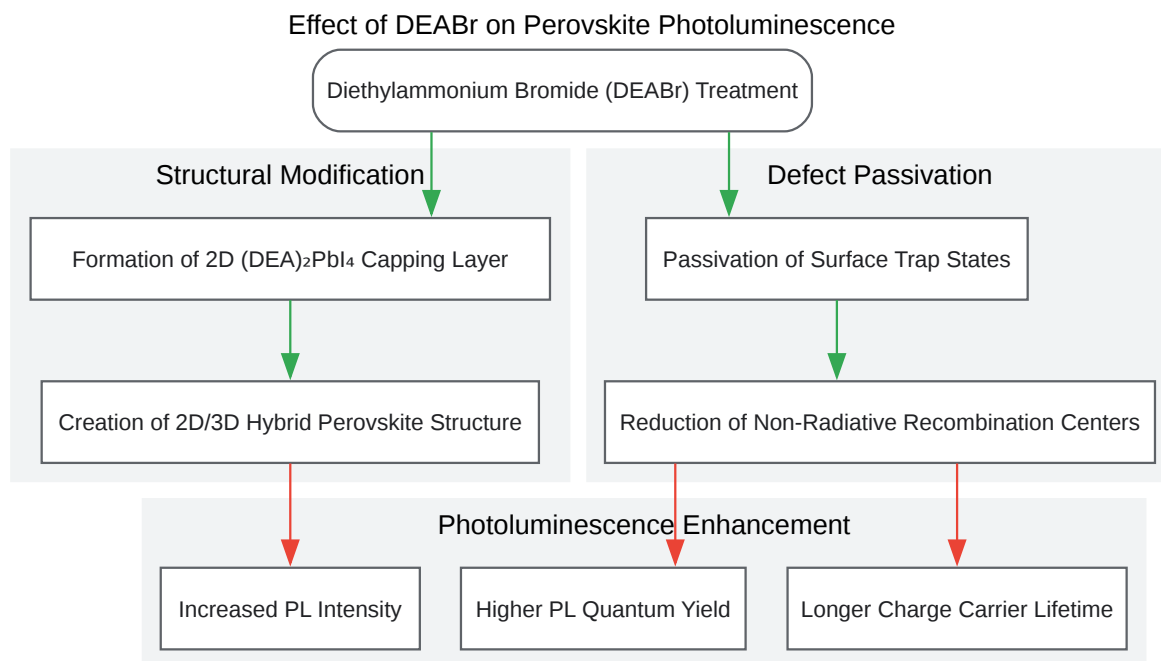
- Procedure: The sample is excited with a laser pulse, and the arrival times of the emitted photons are recorded. By accumulating data from many pulses, a histogram of photon arrival times is constructed, which represents the PL decay curve. This decay curve is then fitted with an appropriate model (e.g., a bi-exponential decay) to extract the charge carrier lifetimes.[\[10\]](#)

Mandatory Visualization

Experimental Workflow for PL Analysis of DEABr-Treated Perovskites

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Experimental Workflow Diagram



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DEABr's Influence on PL

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